

physical characteristics of 3-(p-Tolyl)furan-2,5-dione

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Compound of Interest

Compound Name: 3-(p-Tolyl)furan-2,5-dione

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Technical Dossier: 3-(p-Tolyl)furan-2,5-dione

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(p-Tolyl)furan-2,5-dione is a substituted aromatic heterocyclic compound with potential applications in medicinal chemistry and materials science. Its furan-2,5-dione core, also known as maleic anhydride, is a reactive pharmacophore and a versatile building block in organic synthesis. The presence of the p-tolyl group influences the molecule's steric and electronic properties, which can in turn affect its biological activity and reactivity. This document provides a concise technical overview of the known physical characteristics of **3-(p-Tolyl)furan-2,5-dione** and outlines standard experimental protocols for its characterization.

Core Physical Characteristics

At present, detailed experimental data for several key physical properties of **3-(p-Tolyl)furan-2,5-dione**, such as melting point, boiling point, and solubility, are not readily available in publicly accessible literature. The information that has been identified from chemical supplier databases is summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ O ₃	Biosynth[1], ChemScene[2]
Molecular Weight	190.19 g/mol	Biosynth[1]
CAS Number	1225521-38-9	Biosynth[1]

Note: The isomeric compound, 3-(m-tolyl)dihydrofuran-2,5-dione, has a reported molecular weight of 190.20 g/mol .[2]

Experimental Protocols

Standard methodologies for determining the physical characteristics of solid organic compounds like **3-(p-Tolyl)furan-2,5-dione** are well-established. The following sections detail common experimental protocols.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[3] Impurities tend to depress and broaden the melting range.[3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[3]
- Capillary tubes (sealed at one end)[4]
- Thermometer[3]
- Mortar and pestle[2]
- Spatula[2]

Procedure:

- A small amount of the finely powdered dry sample is packed into a capillary tube to a height of 1-3 mm.[4][5]

- The capillary tube is placed in the heating block of the melting point apparatus.[3]
- The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point.[5]
- The heating rate is then reduced to approximately 1-2°C per minute to allow for thermal equilibrium.[3][5]
- The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting) are recorded as the melting point range.[2][3]

Solubility Determination

Understanding the solubility of a compound in various solvents is crucial for its purification, formulation, and biological testing. A systematic approach is often employed to classify a compound's solubility.

Apparatus:

- Test tubes[6]
- Vortex mixer or shaker[6]
- Graduated pipettes or cylinders[6]
- pH paper or meter[7]

Solvents for Classification:

- Water[7]
- 5% Sodium Hydroxide (NaOH) solution[8]
- 5% Sodium Bicarbonate (NaHCO_3) solution[8]
- 5% Hydrochloric Acid (HCl) solution[8]
- Concentrated Sulfuric Acid (H_2SO_4)[6]

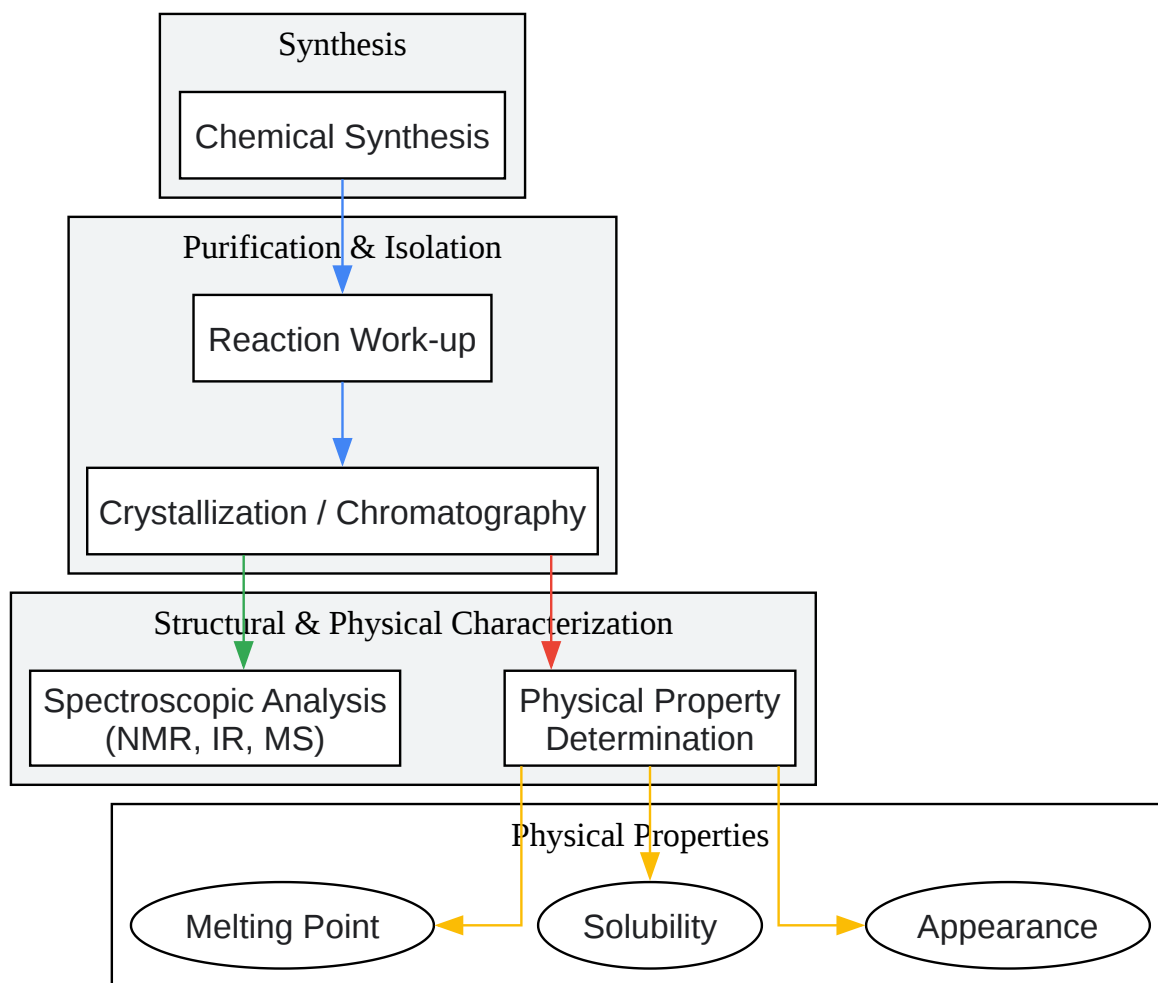
- Organic solvents (e.g., diethyl ether, ethanol, acetone, toluene)[6][7]

Procedure for Qualitative Solubility Testing:

- Approximately 25 mg of the solute is placed in a test tube.[6]
- 0.75 mL of the solvent is added in portions.[6]
- The mixture is vigorously agitated after each addition.[6]
- The compound is classified as "soluble" if it completely dissolves. If the compound dissolves in water, the pH of the solution should be tested.[7]
- If the compound is insoluble in water, its solubility in acidic and basic solutions is tested to infer the presence of acidic or basic functional groups.[8]

Experimental and Characterization Workflow

The synthesis and characterization of a novel compound such as **3-(p-Tolyl)furan-2,5-dione** follows a logical progression of steps to confirm its identity and purity.



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Workflow for Synthesis and Characterization.

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